

# physical properties of hept-6-enal (boiling point, density)

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## Compound of Interest

Compound Name: hept-6-enal

Cat. No.: B094891

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## Technical Guide: Physical Properties of Hept-6-enal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **hept-6-enal**, specifically its boiling point and density. The information herein is compiled for use by researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document includes quantitative data, detailed experimental protocols for the determination of these properties, and a logical workflow for property verification.

## Core Physical Properties of Hept-6-enal

**Hept-6-enal**, an unsaturated aldehyde, possesses distinct physical characteristics that are crucial for its handling, application, and purification in a laboratory setting. A summary of its key physical properties is presented below.

Physical Property	Value	Conditions
Boiling Point	145.3°C	at 760 mmHg[1]
105°C	at 80 mmHg (for a 65/35 mixture with 2-methyl-hex-5-enal)[2]	
Density	0.821 g/cm <sup>3</sup>	Standard conditions

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid organic compound such as **hept-6-enal**.

### Determination of Boiling Point (Microscale Method)

This method is suitable for small quantities of a liquid sample and relies on the principle that the boiling point is reached when the vapor pressure of the liquid equals the external pressure.

Apparatus and Materials:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube or fusion tube
- Sample of **hept-6-enal**
- Heating source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- A small amount of **hept-6-enal** is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is securely attached to a thermometer.
- The assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) or an aluminum heating block.
- The apparatus is heated gently.
- As the temperature increases, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- The heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume of the substance.

Apparatus and Materials:

- Pycnometer or a calibrated volumetric flask
- Analytical balance
- Thermometer
- Sample of **hept-6-enal**

Procedure:

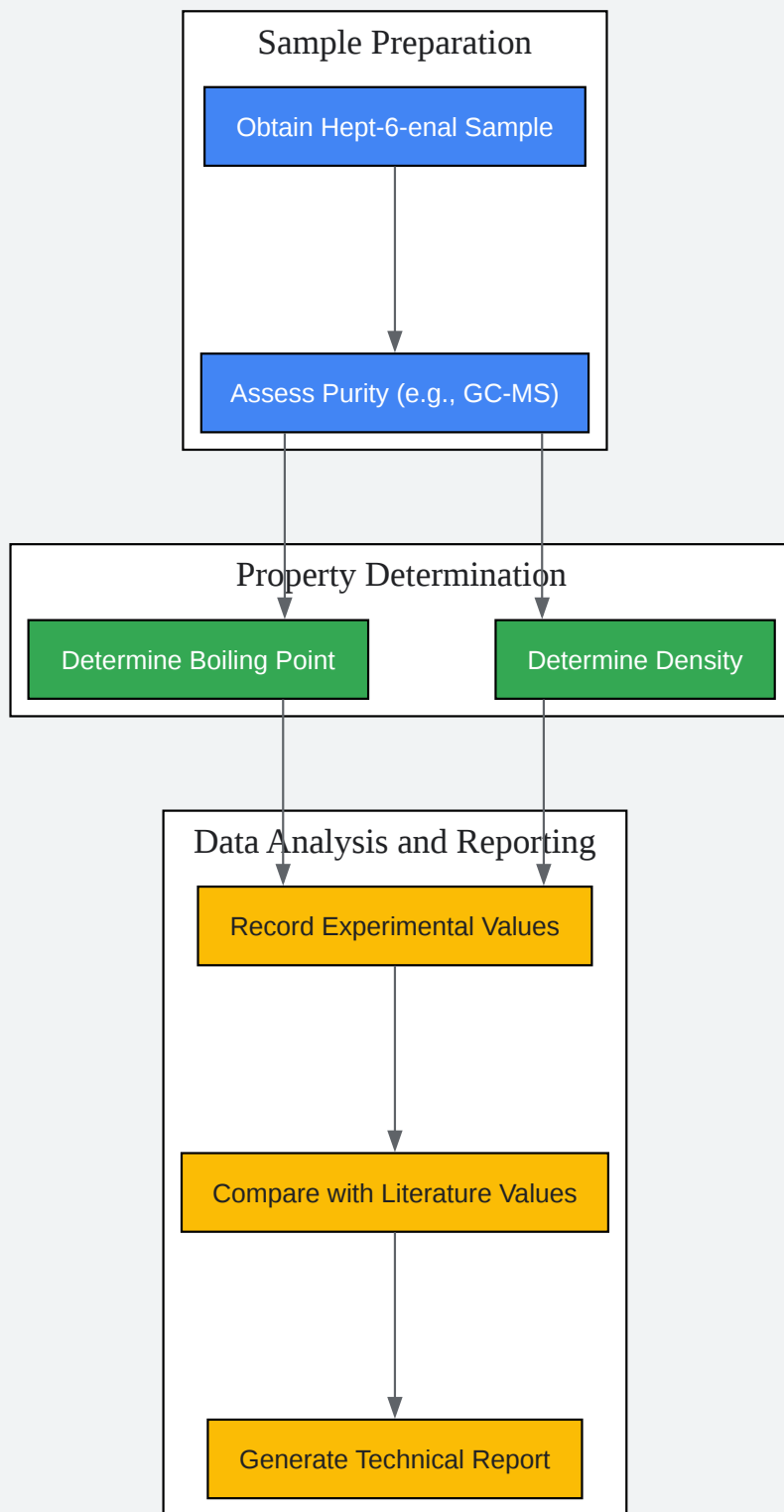
- The empty, clean, and dry pycnometer is accurately weighed on an analytical balance.
- The pycnometer is filled with the **hept-6-enal** sample, ensuring no air bubbles are trapped.

- The filled pycnometer is then weighed again to determine the mass of the liquid.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the **hept-6-enal** by the known volume of the pycnometer.

## Logical Workflow for Physical Property Verification

The following diagram illustrates a standardized workflow for the verification of the physical properties of a volatile organic compound like **hept-6-enal**.

## Workflow for Physical Property Verification of Hept-6-enal

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